

Personal protective equipment for handling 8-Methoxykaempferol

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Compound of Interest

Compound Name: 8-Methoxykaempferol

Cat. No.: B150568

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Essential Safety and Handling Guide for 8-Methoxykaempferol

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the proper use of **8-Methoxykaempferol**, a natural flavonol glycoside. Adherence to these procedures is critical for minimizing risks and ensuring a safe laboratory environment.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₂ O ₇	
Molar Mass	316.26 g/mol	[1]
Appearance	Light yellow to yellow crystalline or powdery solid	
Melting Point	276-286 °C	[2]
Solubility	Soluble in most organic solvents (e.g., ethanol, dichloromethane, acetone)	

Hazard Identification and Precautionary Measures

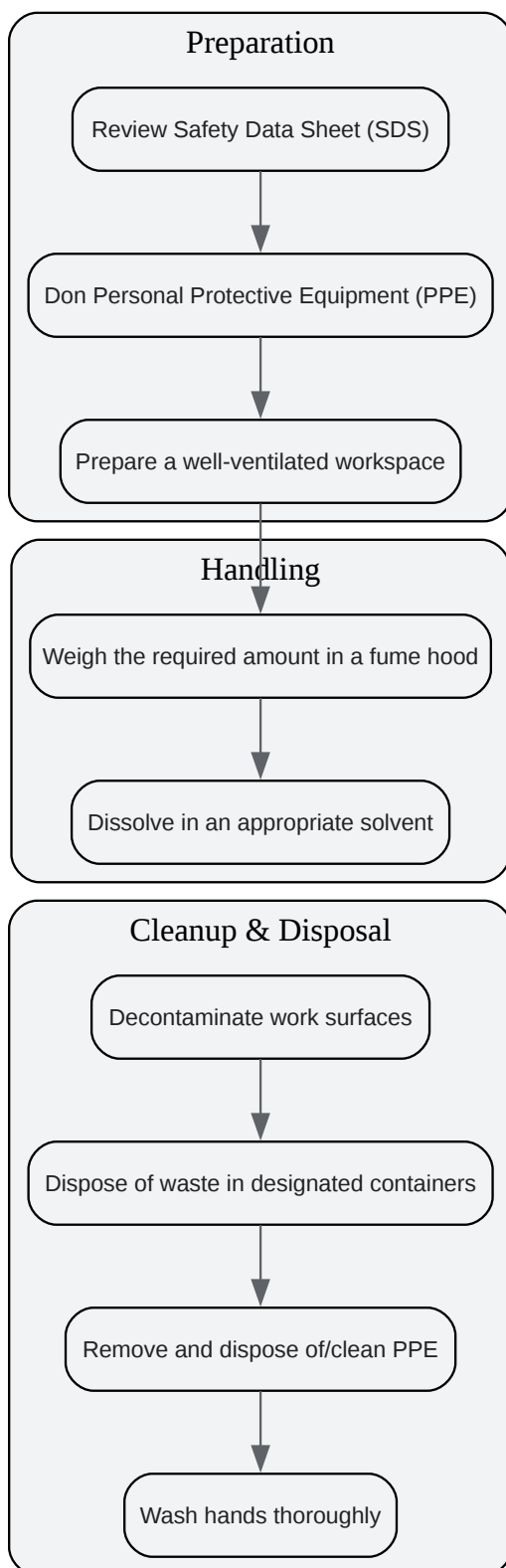
While some sources suggest **8-Methoxykaempferol** has low toxicity, others indicate potential hazards. Therefore, it is crucial to handle this compound with care.

Hazard	Precautionary Statement
Skin Irritation	H315: Causes skin irritation.[3]
Eye Irritation	H319: Causes serious eye irritation.[3]
Respiratory Irritation	H335: May cause respiratory irritation.[3]
Suspected Mutagen	H341: Suspected of causing genetic defects.

Operational Plan: Handling **8-Methoxykaempferol**

This section provides a step-by-step guide for the safe handling of **8-Methoxykaempferol** in a laboratory setting.

Experimental Workflow for Safe Handling



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References

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